

reducing high background fluorescence in Amplex Red assays

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Compound of Interest

Compound Name: Dihydroxyphenoxazine

Cat. No.: B1256666

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Technical Support Center: Amplex™ Red Assay Optimization

Topic: Reducing High Background Fluorescence in Amplex Red Hydrogen Peroxide/Peroxidase Assays

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Status: Senior Application Scientist Online Case ID: AR-OPT-001

High background fluorescence is the single most common failure mode in Amplex Red assays. Because the probe is designed to be ultra-sensitive (detecting down to 10 pmol H₂O₂), it is unforgiving of environmental oxidants, light leaks, and impure reagents.

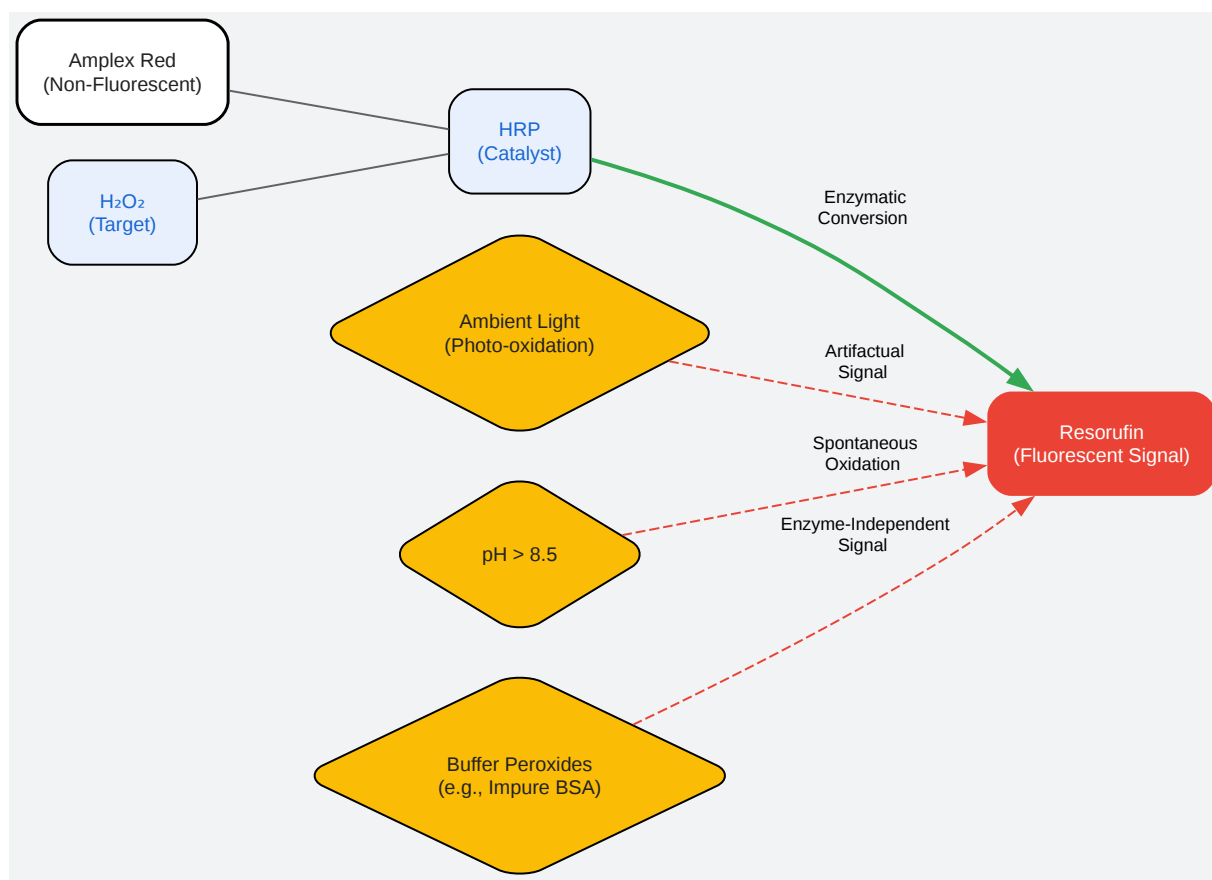
This guide deconstructs the background noise into three categories: Reagent Instability, Buffer Contamination, and Sample Matrix Interference.

Part 1: The Chemistry of Noise (Mechanism)

To fix the background, you must understand where it comes from. The Amplex Red reagent (10-acetyl-3,7-**di**hydroxyphenoxazine) is a colorless substrate that reacts with H_2O_2 in a 1:1 stoichiometry to produce Resorufin (highly fluorescent).[1][2][3][4]

The Critical Failure Point: This reaction is thermodynamically favorable. Spontaneous oxidation (auto-oxidation) can occur without your enzyme if the conditions (pH, light, contaminants) force it.

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::: Figure 1: The Amplex Red Reaction Pathway.[1][2][5] Green arrows indicate the desired enzymatic path. Dashed red arrows indicate sources of high background noise.

Part 2: Troubleshooting Guide (Q&A Format)

Category A: Reagent & Buffer Integrity

Q: My Amplex Red stock solution is slightly pink. Is it still usable? A:No. A pink stock solution indicates that the probe has already oxidized to resorufin.

- The Cause: Moisture entry, light exposure, or storage at room temperature.
- The Fix:
 - Discard the stock.
 - Dissolve fresh Amplex Red in high-quality anhydrous DMSO.
 - Store in single-use aliquots at -20°C, wrapped in foil.
 - Pro-Tip: If you cannot maintain anaerobic/dark conditions, switch to Amplex UltraRed, which has significantly higher stability and resistance to auto-oxidation [1].

Q: I see high fluorescence in my "No Enzyme" control wells. Could my BSA be the problem?

A:Yes, this is the #1 source of buffer-induced background.

- The Mechanism: Standard Fraction V BSA is often isolated from bovine plasma that contains trace amounts of serum peroxidases or is contaminated with peroxides during purification.
- The Fix:
 - Immediate: Switch to fatty-acid free and IgG-free BSA.
 - Better: Use Prionex or gelatin as a carrier protein, as these rarely contain peroxidase contaminants.
 - Validation: Run a "Buffer Only" vs. "Buffer + BSA" check. If the BSA well glows, replace the BSA source [2].

Q: Does pH really matter that much? A: Amplex Red is unstable at pH > 8.5.[1]

- The Mechanism: High pH accelerates the auto-oxidation of the phenoxazine ring. Furthermore, the fluorescence of Resorufin is pH-dependent (pKa ~6.0).[1]
- The Fix: Maintain reaction pH between 7.0 and 8.0. If your enzyme requires alkaline conditions (pH > 8.5), you cannot use Amplex Red. Switch to a different probe or quench the reaction with acid before reading, though this makes kinetic reads impossible [3].

Category B: Sample Matrix Interference

Q: My cell lysate samples are glowing before I even add HRP. Why? A: Your sample likely contains endogenous peroxidases (e.g., Myeloperoxidase in neutrophils) or cytochromes.

- The Mechanism: These enzymes mimic HRP, converting Amplex Red to Resorufin using endogenous H₂O₂ or ambient oxygen.
- The Fix: The "Double-Blank" Protocol. You cannot simply subtract a buffer blank. You must subtract the sample's specific background.
 - Well A (Test): Sample + Amplex Red + HRP
 - Well B (Sample Blank): Sample + Amplex Red + (No HRP)
 - Calculation: Signal = (Well A) - (Well B).
 - Note: Do not use Sodium Azide to inhibit endogenous peroxidases, as it will also inhibit the HRP required for the assay [4].

Q: Can I use phenol red in my cell culture media? A: Avoid it. While Resorufin emits at ~585 nm (orange-red), Phenol Red absorbs in this region and can also act as a weak peroxidase substrate, quenching the signal or causing variability. Use Phenol Red-free media or PBS for the assay step.

Part 3: Data & Limits Table

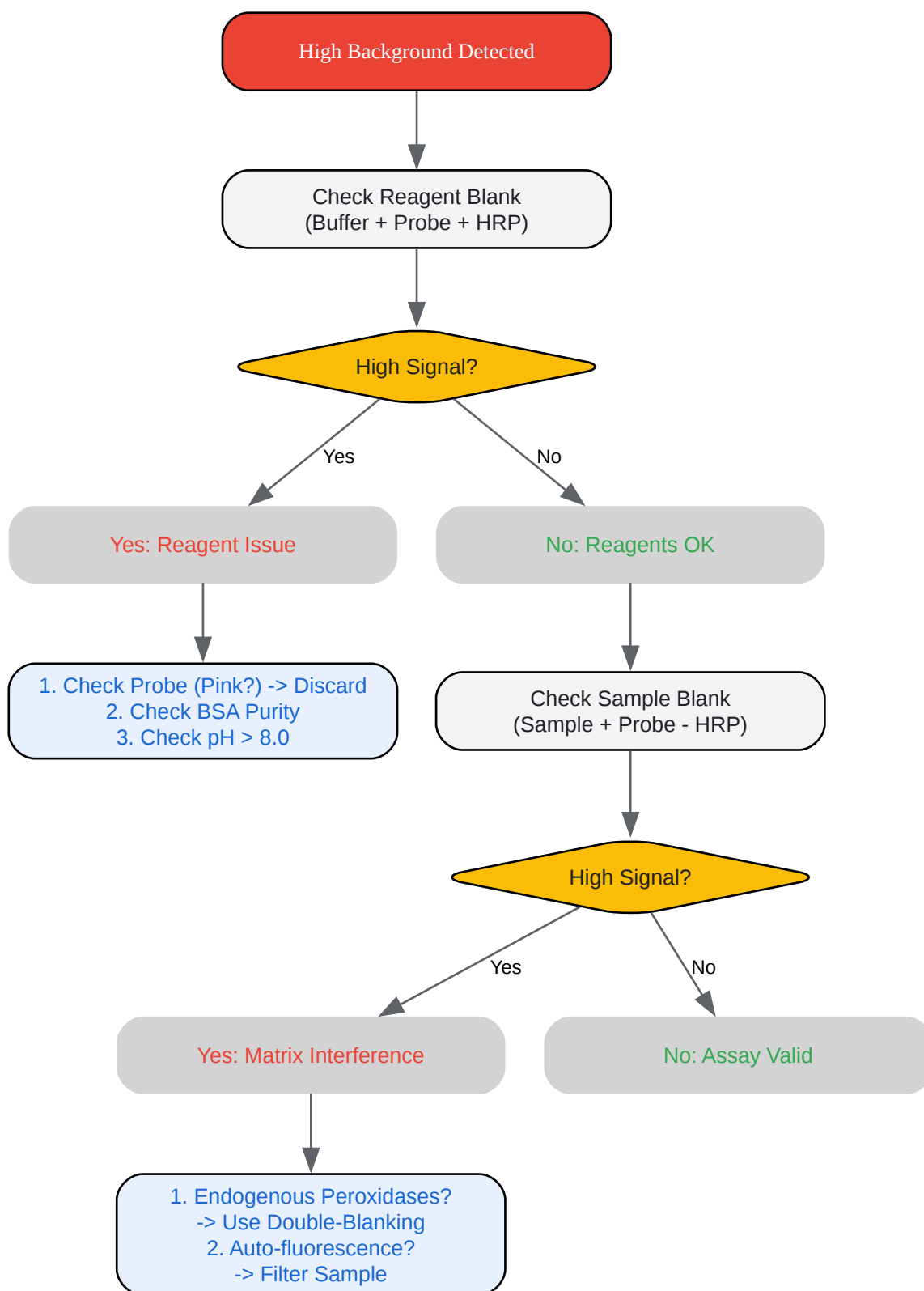
Common Contaminants & Thresholds Use this table to audit your reaction mix.

Contaminant / Factor	Max Recommended Limit	Effect on Assay
Dithiothreitol (DTT)	< 10 μ M	Causes chemical instability of the probe; high background.
2-Mercaptoethanol	< 10 μ M	Similar to DTT; reducing agents interfere with oxidation.
Sodium Azide	0% (Do not use)	Irreversibly inhibits HRP (the catalyst).
BSA (Standard Grade)	Avoid	Contains trace peroxidases/peroxides.
pH	7.0 – 8.0	>8.5 causes auto-oxidation; <6.0 reduces fluorescence.
Ambient Light	Dark only	Photo-oxidation of probe to Resorufin (false positive) [5].

Part 4: Advanced Optimization Workflow

If basic troubleshooting fails, follow this logic gate to isolate the noise source.

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::: Figure 2: Diagnostic decision tree for isolating background fluorescence sources.

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